

Basic Properties of C.I. Vat Green 9 (Indanthrene Black BBN)

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Compound Focus: C.I. Vat Green 9

CAS No.: 6369-65-9

Cat. No.: S1895427

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The table below summarizes the fundamental characteristics of **C.I. Vat Green 9** as found in the search results [1].

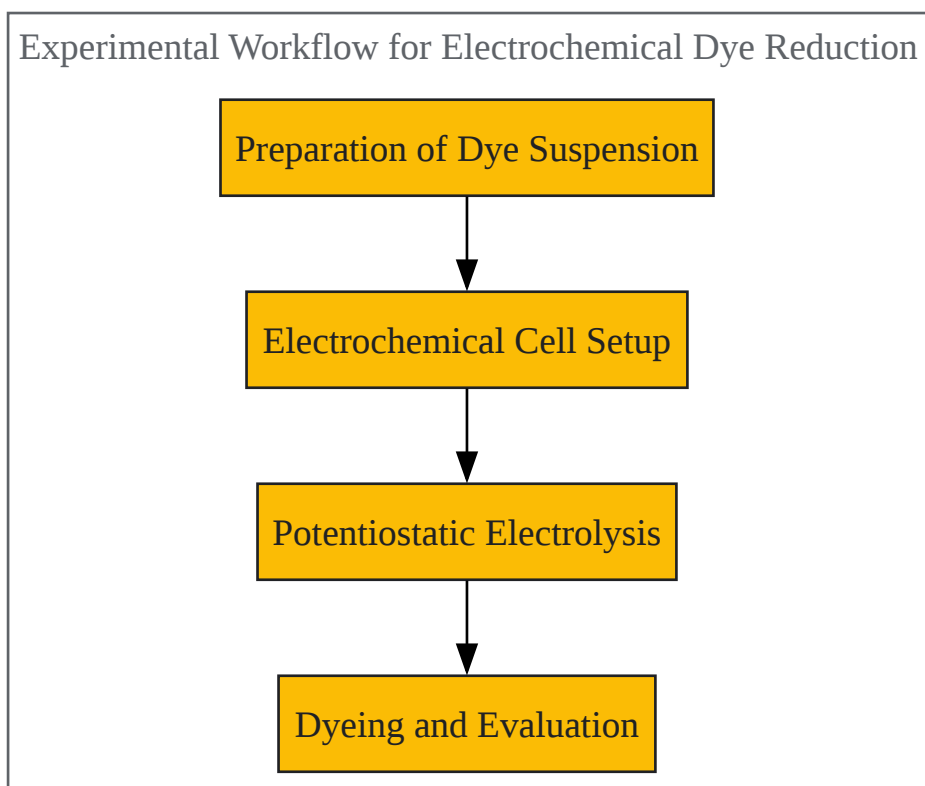
Property	Description
CAS Number	6369-65-9
Chemical Name	Indanthrene Black BBN
Other Names	Vat Green 9; Vat Black BB; C.I. 59850
Molecular Formula	$C_{34}H_{15}NO_4$
Molecular Weight	501.49
Physical Form	Black powder
Solubility	Insoluble in water and ethanol; soluble in o-chlorophenol, xylene; slightly soluble in acetone, chloroform, pyridine.
Color in Conc. H_2SO_4	Dark purple, turning to dark purple precipitate upon dilution.

Property	Description
Leuco Form (Alkaline)	Purple
Leuco Form (Acid)	Dark red/Wine
Primary Applications	Dyeing of cotton, viscose, silk, and wool fabrics.

Experimental Data on a Related Electrochemical Reduction Process

Although a direct performance comparison for dyeing is not available, one study provides experimental details on the **direct electrochemical reduction of a vat dye (CI Vat Yellow 1) using a carbon felt electrode**, which is noted as a greener alternative to traditional chemical reduction methods [2]. This methodology could be applicable to **C.I. Vat Green 9**.

The workflow for this electrochemical dyeing process is illustrated below:



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Detailed Experimental Protocol [2]:

- **Reagents and Materials:** CI Vat Yellow 1 (technical grade), sodium hydroxide (NaOH), deionized water. All chemicals were analytical grade and used without further purification.
- **Electrochemical Setup:** A three-electrode system was used for potentiostatic electrolysis.
 - **Working Electrode:** Carbon felt (highlighted as crucial due to its porous, high-surface-area structure that adsorbs dye particles).
 - **Counter Electrode:** Platinum sheet.
 - **Reference Electrode:** Saturated calomel electrode (SCE).
 - **Electrolyte:** NaOH solution (provides the alkaline environment necessary for the process).
- **Procedure:**
 - The dye was dispersed in the NaOH electrolyte to create a suspension.
 - The suspension was placed in the electrochemical cell with the carbon felt cathode.
 - A constant reducing potential was applied to the cell.
 - The reduction process was monitored by observing the color change of the dye suspension from the original color to that of the leuco compound.
- **Key Findings and Performance:**

- The carbon felt electrode enabled successful **direct electrochemical reduction without adding a redox mediator or pre-reduced leuco dye**, which is often required with solid electrodes.
- The reduction rate and current efficiency were significantly higher with carbon felt compared to solid electrodes like nickel, platinum, or graphite.
- The dyed cotton fabrics using this electrochemical method showed **color strength and fastness properties comparable to those achieved by the traditional sodium dithionite method**.

Innovative Application in Supercapacitors

Interestingly, Indanthrene Black BBN has been investigated for use beyond textiles. One research paper explores its use in high-performance supercapacitors [3]:

- **Role:** The dye functions as a redox-active molecule that contributes **pseudocapacitance** through its reversible redox reactions.
- **Composite Material:** It is composited with reduced graphene oxide (rGO) via π - π stacking.
- **Performance:** The composite electrode demonstrated an enhanced energy density of **19.8 Wh kg⁻¹** and outstanding cycling stability, retaining **85.8% of its initial capacitance after 10,000 cycles** [3].

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References

1. bbn | 6369-65-9 Indanthrene black [chemicalbook.com]
2. Direct electrochemical reduction and dyeing properties of ... [sciencedirect.com]
3. Indanthrene dye enhanced graphene electrodes for high- ... [sciencedirect.com]

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